A Comparative Guide to the Spectroscopic Analysis of 2,3-Dimethoxy-4-methylpyridine

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Compound of Interest

Compound Name:	*2,3-Dimethoxy-4-methylpyridine*
CAS No.:	*1227602-44-9*
Cat. No.:	*B3224226*

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Introduction

In the landscape of pharmaceutical research and drug development, the precise structural elucidation of novel chemical entities is a cornerstone of progress. Substituted pyridines, a class of heterocyclic compounds, are prevalent scaffolds in a vast array of biologically active molecules. Their electronic and steric properties, which can be finely tuned through substitution, make them attractive building blocks for medicinal chemists. **2,3-Dimethoxy-4-methylpyridine**, a polysubstituted pyridine, presents an interesting case for structural analysis due to the interplay of its electron-donating methoxy groups and the methyl group on the pyridine ring.

This technical guide provides a comprehensive analysis of the ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) spectra of **2,3-Dimethoxy-4-methylpyridine**. In the absence of a publicly available, fully assigned experimental spectrum for this specific molecule, this guide will leverage high-quality predicted NMR data, corroborated by experimental data from structurally analogous compounds. Furthermore, we will compare the utility of NMR spectroscopy with other common analytical techniques, namely Gas Chromatography-Mass Spectrometry (GC-MS), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Ultraviolet-Visible (UV-Vis)

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Spectroscopy, for the characterization of this compound. This guide is intended for researchers, scientists, and drug development professionals who require a deep understanding of the spectroscopic properties of substituted pyridines.

The Power of NMR Spectroscopy in Structural Elucidation

Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled technique for the unambiguous determination of molecular structure in solution.[1] It provides detailed information about the chemical environment, connectivity, and spatial arrangement of atoms within a molecule. For a molecule like **2,3-Dimethoxy-4-methylpyridine**, ^{1}H and ^{13}C NMR are the primary tools for confirming its constitution.

Predicted ^{1}H NMR Spectrum of 2,3-Dimethoxy-4-methylpyridine

The predicted ^{1}H NMR spectrum of **2,3-Dimethoxy-4-methylpyridine** in a standard deuterated solvent like chloroform-d ($CDCl_3$) is expected to show distinct signals for each of the unique proton environments. The chemical shifts are influenced by the electron-donating effects of the methoxy and methyl groups, as well as the inherent electronic properties of the pyridine ring.

Table 1: Predicted ^{1}H NMR Chemical Shifts and Splitting Patterns for **2,3-Dimethoxy-4-methylpyridine**

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Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Rationale for Prediction
H-5	~6.8 - 7.0	Doublet	1H	This proton is adjacent to the nitrogen atom and will be influenced by its electronegativity, shifting it downfield. It will be coupled to H-6, resulting in a doublet.
H-6	~7.8 - 8.0	Doublet	1H	This proton is also adjacent to the nitrogen and will be significantly downfield. It will be coupled to H-5, appearing as a doublet.
4-CH_3	~2.2 - 2.4	Singlet	3H	The methyl group at the C4 position is not coupled to any neighboring protons, thus it will appear as a singlet. Its chemical shift is in the typical range for a methyl group

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				attached to an aromatic ring.
2-OCH_3	~3.8 - 4.0	Singlet	3H	Methoxy groups typically appear as sharp singlets. The proximity to the nitrogen atom may cause a slight downfield shift compared to a methoxy group on a benzene ring.
3-OCH_3	~3.7 - 3.9	Singlet	3H	This methoxy group is further from the nitrogen and is expected to be slightly upfield compared to the 2-methoxy group.

Note: These are predicted values and may vary slightly in an experimental setting.

The prediction of the aromatic protons' chemical shifts is supported by experimental data for 4-methylpyridine, where the protons at positions 2 and 6 appear around 8.5 ppm and the protons at 3 and 5 appear around 7.1 ppm.[2] The introduction of two electron-donating methoxy groups at positions 2 and 3 is expected to shield the ring protons, causing an upfield shift compared to the parent 4-methylpyridine.

Predicted ^{13}C NMR Spectrum of 2,3-Dimethoxy-4-methylpyridine

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The ^{13}C NMR spectrum provides a fingerprint of the carbon skeleton of the molecule. Due to the low natural abundance of the ^{13}C isotope (about 1.1%), carbon-carbon coupling is not typically observed in a standard ^{13}C NMR spectrum.[3]

Table 2: Predicted ^{13}C NMR Chemical Shifts for **2,3-Dimethoxy-4-methylpyridine**

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Carbon Assignment	Predicted Chemical Shift (ppm)	Rationale for Prediction
C-2	~158 - 162	This carbon is bonded to both the nitrogen and an oxygen atom, leading to a significant downfield shift.
C-3	~145 - 150	Also bonded to an oxygen, this carbon will be downfield, but slightly upfield from C-2 due to being further from the nitrogen.
C-4	~148 - 152	The presence of the methyl group and its position relative to the nitrogen will influence its chemical shift.
C-5	~105 - 110	This carbon is expected to be the most upfield of the aromatic carbons due to the shielding effects of the adjacent methoxy and methyl groups.
C-6	~145 - 150	Being adjacent to the nitrogen, this carbon will be significantly deshielded.
4-CH_3	~15 - 20	Typical chemical shift for a methyl group attached to an aromatic ring.
2-OCH_3	~55 - 60	Typical chemical shift for a methoxy carbon.
3-OCH_3	~54 - 59	Similar to the 2-methoxy carbon, with a slight upfield shift possible.

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Note: These are predicted values and may vary slightly in an experimental setting.

The predicted chemical shifts for the pyridine ring carbons are consistent with the known electronic effects of the substituents. The carbons directly attached to the electronegative nitrogen and oxygen atoms (C-2, C-3, and C-6) are expected to be the most downfield. Experimental data for pyridine itself shows C2 at ~150 ppm, C3 at ~124 ppm, and C4 at ~136 ppm.[4] The methoxy and methyl substituents will further influence these shifts.

Comparison with Alternative Analytical Techniques

While NMR spectroscopy is the gold standard for structural elucidation, other analytical techniques can provide complementary information or may be more suitable for specific applications such as routine purity analysis or screening.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds.

- Performance: For **2,3-Dimethoxy-4-methylpyridine**, GC would provide a retention time that is characteristic of the compound under specific chromatographic conditions. The mass spectrometer would then provide a mass spectrum, showing the molecular ion peak (m/z = 153.18) and a characteristic fragmentation pattern. This fragmentation pattern can provide clues about the structure, such as the loss of a methyl group (M-15) or a methoxy group (M-31).

- Comparison to NMR: GC-MS is generally more sensitive than NMR and is excellent for identifying known compounds in a library and for quantifying components in a mixture. However, it does not provide the detailed structural connectivity information that NMR does. For an unknown compound, interpreting the mass spectrum alone to deduce the exact substitution pattern on the pyridine ring would be challenging without authentic standards.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

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- Performance: The FT-IR spectrum of **2,3-Dimethoxy-4-methylpyridine** would be expected to show characteristic absorption bands for:
  - C-H stretching of the aromatic ring and the methyl/methoxy groups (~2800-3100 cm^{-1}).
  - C=C and C=N stretching vibrations of the pyridine ring (~1400-1600 cm^{-1}).
  - C-O stretching of the methoxy groups (~1000-1300 cm^{-1}).
- Comparison to NMR: FT-IR is a rapid and non-destructive technique that is excellent for identifying the presence of specific functional groups. However, it provides limited information about the overall molecular structure and connectivity. While it could confirm the presence of a substituted pyridine with methoxy and methyl groups, it would not be able to definitively establish the 2,3-dimethoxy-4-methyl substitution pattern.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy measures the absorption of ultraviolet and visible light by a molecule, providing information about its electronic transitions.

- Performance: Pyridine and its derivatives typically exhibit characteristic UV absorption bands. Pyridine itself has a strong absorption maximum around 250-260 nm.[5] The methoxy and methyl substituents on **2,3-Dimethoxy-4-methylpyridine** would be expected to cause a bathochromic (red) shift of these absorption maxima.
- Comparison to NMR: UV-Vis spectroscopy is a simple and sensitive technique, often used for quantitative analysis of known compounds. However, it provides very limited structural information. Different isomers of dimethoxy-methylpyridine would likely have very similar UV-Vis spectra, making it unsuitable for unambiguous structure determination.

Table 3: Comparison of Analytical Techniques for the Analysis of **2,3-Dimethoxy-4-methylpyridine**

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Technique	Information Provided	Advantages	Disadvantages
^{1}H and ^{13}C NMR	Detailed connectivity, chemical environment of atoms, stereochemistry.	Unambiguous structure determination.	Lower sensitivity, more expensive instrumentation.
GC-MS	Molecular weight, fragmentation pattern, retention time.	High sensitivity, excellent for separation and identification of knowns.	Limited structural information for unknowns, requires volatility.
FT-IR	Presence of functional groups.	Rapid, non-destructive, provides a molecular "fingerprint".	Limited information on overall structure and connectivity.
UV-Vis	Electronic transitions, conjugation.	Simple, sensitive, good for quantification.	Very limited structural information.

Experimental Protocols

NMR Sample Preparation

Proper sample preparation is crucial for obtaining high-quality NMR spectra.[6]

Step-by-Step Protocol:

- Weighing the Sample: Accurately weigh approximately 5-10 mg of **2,3-Dimethoxy-4-methylpyridine** for a ^{13}C NMR spectrum, or 1-2 mg for a ^{1}H NMR spectrum.
- Choosing a Solvent: Select a deuterated solvent that will fully dissolve the sample. Chloroform-d ($CDCl_3$) is a common choice for many organic molecules. Ensure the solvent is of high purity.

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- Dissolving the Sample: Transfer the weighed sample into a clean, dry vial. Add approximately 0.6-0.7 mL of the deuterated solvent. Gently swirl or vortex the vial to ensure complete dissolution.
- Filtering the Sample (Optional but Recommended): To remove any particulate matter that can degrade spectral quality, filter the solution through a small plug of glass wool packed into a Pasteur pipette directly into a clean, high-quality 5 mm NMR tube.
- Capping and Labeling: Cap the NMR tube securely to prevent solvent evaporation and label it clearly with the sample identification.

Caption: Workflow for NMR Sample Preparation.

NMR Data Acquisition

The following are general parameters for acquiring ^{1}H and ^{13}C NMR spectra on a typical modern NMR spectrometer (e.g., 400 or 500 MHz).

^{1}H NMR Acquisition Parameters:

- Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).
- Number of Scans (NS): 8 to 16 scans are usually sufficient for a sample of this concentration.
- Relaxation Delay (D1): 1-2 seconds.
- Acquisition Time (AQ): 2-4 seconds.
- Spectral Width (SW): Typically -2 to 12 ppm.

^{13}C NMR Acquisition Parameters:

- Pulse Program: A standard proton-decoupled experiment (e.g., 'zgpg30' on Bruker instruments).
- Number of Scans (NS): 128 to 1024 scans, or more, may be needed depending on the sample concentration and desired signal-to-noise ratio.

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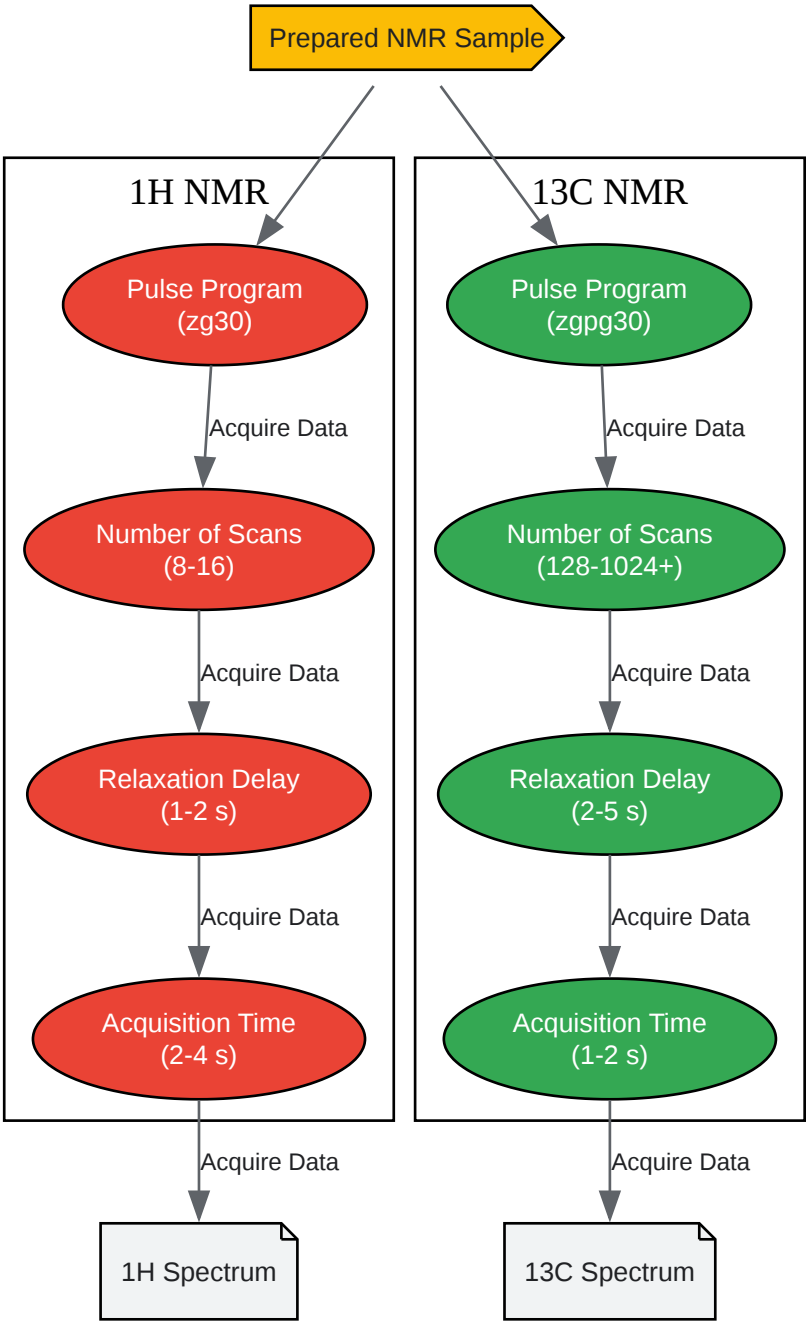
- Relaxation Delay (D1): 2-5 seconds.
- Acquisition Time (AQ): 1-2 seconds.
- Spectral Width (SW): Typically -10 to 220 ppm.



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Caption: General workflow for 1H and 13C NMR data acquisition.

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Conclusion

The structural analysis of **2,3-Dimethoxy-4-methylpyridine** serves as an excellent case study for the application of modern spectroscopic techniques in chemical research. While a definitive experimental NMR dataset is not publicly available, a combination of high-quality spectral prediction and comparison with data from analogous compounds allows for a confident and detailed assignment of its ^{1}H and ^{13}C NMR spectra. This guide has demonstrated that while techniques like GC-MS, FT-IR, and UV-Vis provide valuable, complementary information, only NMR spectroscopy possesses the power to deliver an unambiguous, complete structural elucidation of such a molecule. The provided protocols for sample preparation and data acquisition offer a solid foundation for researchers to obtain high-quality NMR data for their own substituted pyridine compounds, ensuring the integrity and accuracy of their scientific findings.

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